

A Comparative Guide to the Efficacy of Sulfonamide-Based Antibiotics

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonamide

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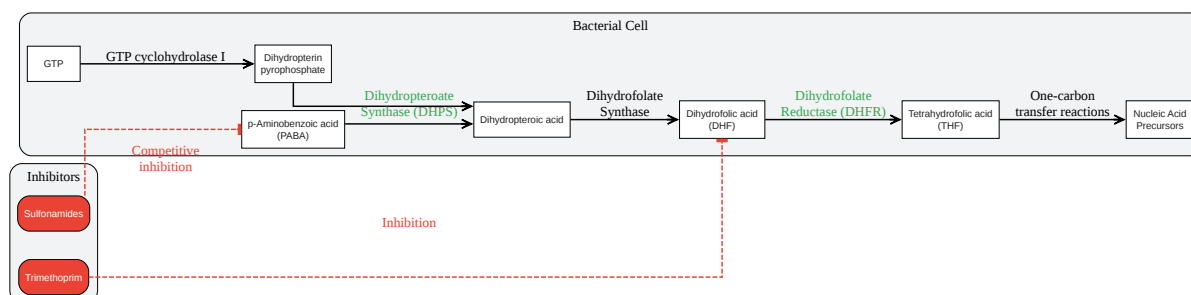
For Researchers, Scientists, and Drug Development Professionals

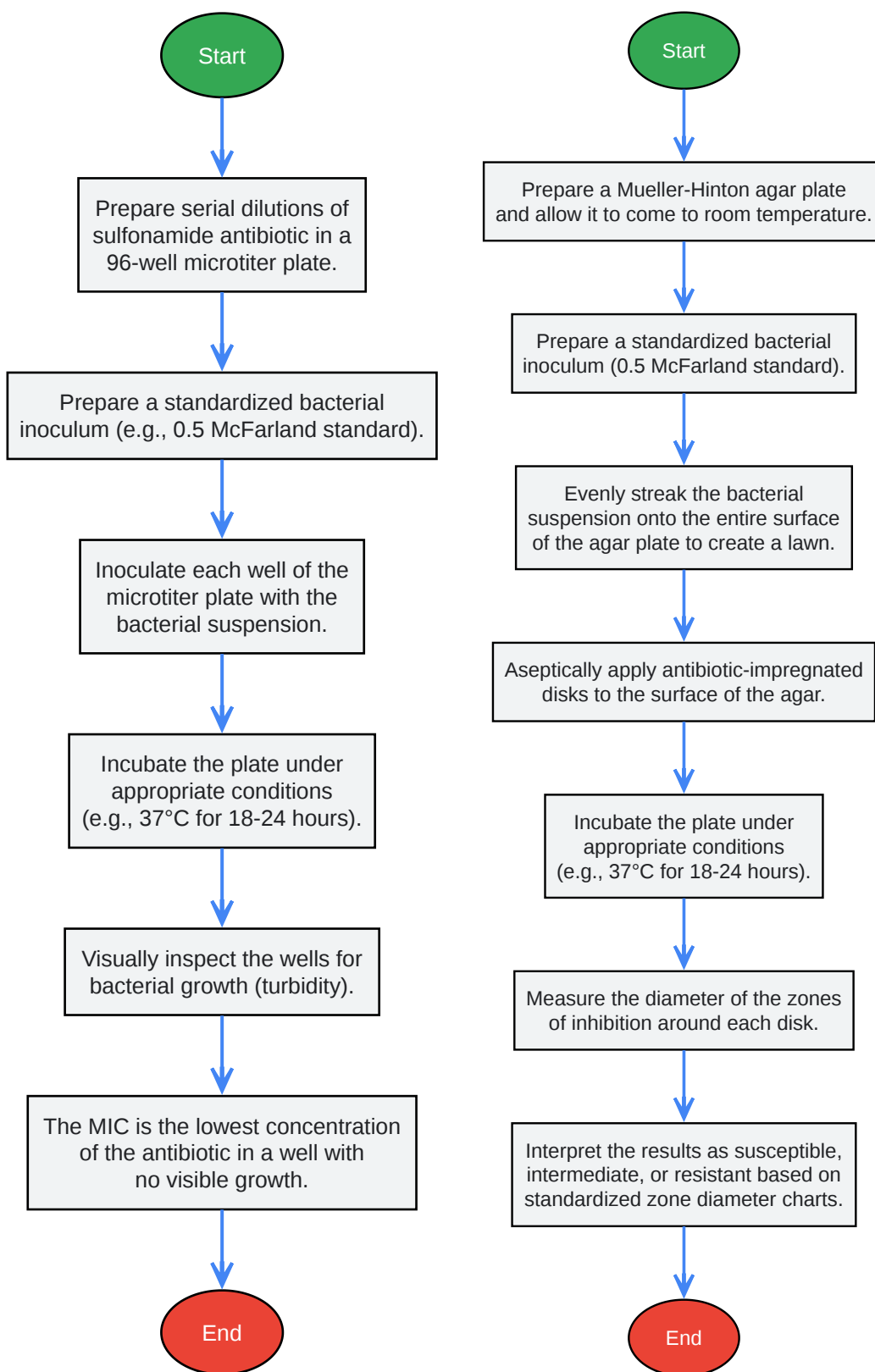
This guide provides an objective comparison of the in vitro efficacy of several key sulfonamide-based antibiotics against common Gram-positive and Gram-negative bacteria. The data presented is compiled from various studies to offer a quantitative overview of their antibacterial performance. Detailed experimental protocols for the cited efficacy assays are also provided to support researchers in their work.

Mechanism of Action: Inhibition of Folate Synthesis

Sulfonamide antibiotics are synthetic bacteriostatic agents that function as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).[1][2] This enzyme is critical for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the production of nucleic acids (DNA and RNA) and certain amino acids. By blocking this pathway, sulfonamides halt bacterial growth and replication.[1] Human cells are unaffected as they obtain folic acid from the diet.[2]

The following diagram illustrates the bacterial folic acid synthesis pathway and the inhibitory action of sulfonamides.





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References

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- 2. researchgate.net [researchgate.net]
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